

An In-depth Technical Guide to SAHM1: Target Binding and Specificity

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SAHM1 (Stapled α -Helical Peptide derived from Mastermind-like 1) is a synthetic, cell-permeable peptide that acts as a potent and specific inhibitor of the Notch signaling pathway.[1] [2] By mimicking a critical α -helical region of the Notch coactivator MAML1, **SAHM1** disrupts the formation of the Notch transactivation complex, a key downstream effector of the pathway. [1][3] This targeted interference with a crucial protein-protein interaction has positioned **SAHM1** as a valuable research tool and a potential therapeutic agent in Notch-driven pathologies, such as T-cell acute lymphoblastic leukemia (T-ALL) and allergic asthma.[1][4] This guide provides a comprehensive overview of **SAHM1**'s target binding, specificity, and the experimental methodologies used for its characterization.

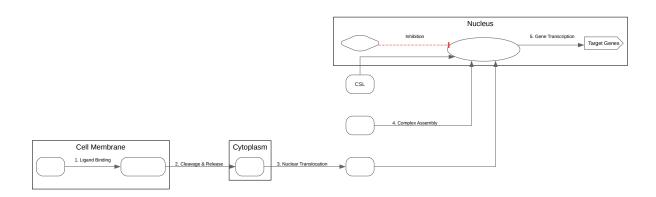
Core Mechanism: Targeting the Notch Transcription Factor Complex

The canonical Notch signaling pathway culminates in the nucleus, where the intracellular domain of the Notch receptor (ICN1) forms a ternary complex with the DNA-binding protein CSL (CBF1/Su(H)/Lag-1) and the coactivator MAML1.[1][4] This complex is essential for the transcription of Notch target genes. **SAHM1** is designed to competitively inhibit the binding of MAML1 to the ICN1-CSL complex, thereby preventing transcriptional activation.[1][4]



Signaling Pathway

The following diagram illustrates the mechanism of Notch signaling and the inhibitory action of **SAHM1**.



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SAHM1 inhibits the Notch signaling pathway.

Quantitative Analysis of Target Binding

The binding affinity of **SAHM1** to its target has been quantified using various biophysical and biochemical assays. The key quantitative data are summarized in the table below.



Parameter	Value	Method	Target Complex	Reference
Binding Affinity (Kd)	0.12 ± 0.02 μM	Fluorescence Polarization	RAMANK-CSL	[1]
Inhibitory Conc. (IC50)	6.5 ± 1.6 μM	Luciferase Reporter Gene Assay	NOTCH1- dependent transcription	[1][3]

Specificity of SAHM1

The specificity of **SAHM1** for the Notch pathway is a critical aspect of its utility as a research tool and potential therapeutic.

- Competitive Inhibition: SAHM1 directly competes with MAML1 for binding to the ICN1-CSL complex.[1]
- Mutant Controls: Mutant versions of the peptide, such as SAHM1-D1 and SAHM1-D2, which
 have altered amino acid sequences, show significantly reduced binding and inhibitory
 activity, demonstrating the sequence-specific nature of the interaction.[1]
- Gene Expression Profiling: Gene set enrichment analysis (GSEA) has shown a strong
 correlation between the genes downregulated by SAHM1 and those suppressed by gammasecretase inhibitors (GSIs), which are known inhibitors of the Notch pathway. This indicates
 that the primary target of SAHM1 is indeed the Notch signaling cascade.[1][3]
- Cellular Selectivity: In T-ALL cell lines, SAHM1 induces anti-proliferative effects specifically in cells dependent on Notch signaling for their growth.[1]

It is important to note that while the evidence strongly supports the on-target activity of **SAHM1**, at least one study has questioned its Notch inhibitory effects in certain reporter gene and T-ALL cell assays, suggesting that its activity may be cell-context dependent.[5]

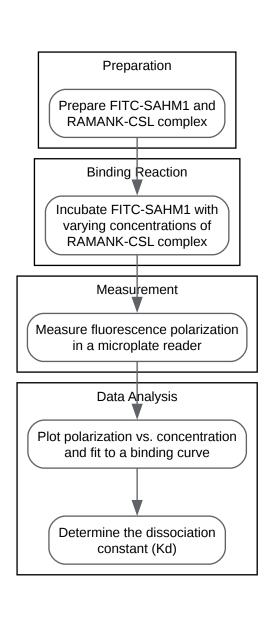
Experimental Protocols

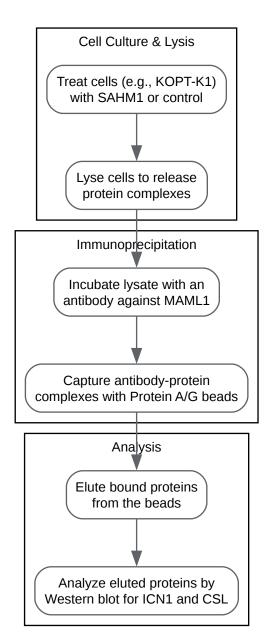


Detailed methodologies are essential for the replication and validation of findings related to **SAHM1**. Below are the protocols for key experiments used to characterize **SAHM1**'s binding and specificity.

Fluorescence Polarization (FP) Assay for Binding Affinity

This assay quantitatively measures the binding of fluorescently labeled **SAHM1** to its target protein complex.







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